

H-DL-Phe-OMe.HCl molecular weight and formula

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Compound of Interest

Compound Name: *H-DL-Phe-OMe.HCl*

Cat. No.: *B554974*

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In-depth Technical Guide: H-DL-Phe-OMe.HCl

This guide provides an in-depth overview of the physicochemical properties of DL-Phenylalanine methyl ester hydrochloride (**H-DL-Phe-OMe.HCl**), a compound of interest to researchers, scientists, and professionals in drug development.

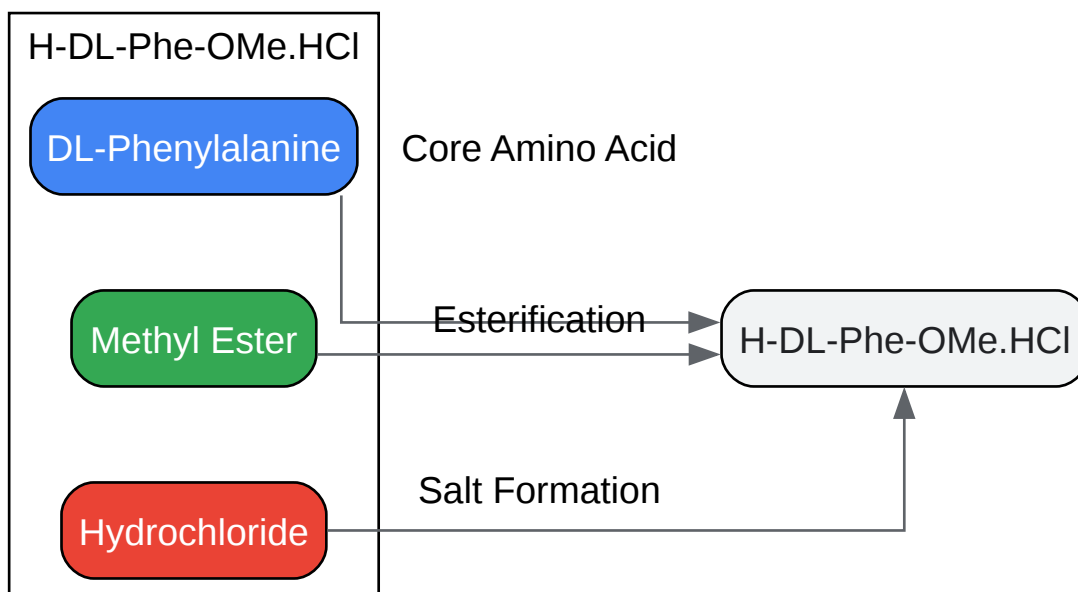
Physicochemical Data

The fundamental molecular characteristics of **H-DL-Phe-OMe.HCl** are summarized in the table below, providing a clear reference for experimental design and chemical synthesis.

Parameter	Value	Source
Molecular Formula	C ₁₀ H ₁₄ ClNO ₂	[1][2][3][4]
C ₁₀ H ₁₃ NO ₂ ·HCl	[5]	
Molecular Weight	215.68 g/mol	[1][2][4]
215.7 g/mol	[5][6]	
CAS Number	5619-07-8	[1][3][5]
Appearance	White to off-white solid/powder	[1][5]
Melting Point	157 - 159 °C	[5]

Logical Relationship of Compound Components

The following diagram illustrates the relationship between the constituent parts of the **H-DL-Phe-OMe.HCl** molecule.



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Molecular composition of **H-DL-Phe-OMe.HCl**.

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